

physical and chemical properties of 4-Bromo-2-chloro-1-nitrobenzene

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Compound of Interest

Compound Name: 4-Bromo-2-chloro-1-nitrobenzene

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An In-depth Technical Guide to 4-Bromo-2-chloro-1-nitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical, chemical, and spectral properties of **4-Bromo-2-chloro-1-nitrobenzene**. It includes detailed experimental protocols for its synthesis and purification, its applications in pharmaceutical synthesis, and essential safety information.

Compound Identification and Properties

4-Bromo-2-chloro-1-nitrobenzene is an important organic synthesis intermediate.^[1] Its molecular structure, featuring a benzene ring substituted with bromo, chloro, and nitro groups, provides specific reactivity that is crucial for complex organic syntheses.^[2]

Table 1: Physical and Chemical Properties of **4-Bromo-2-chloro-1-nitrobenzene** and Related Isomers

Property	4-Bromo-2-chloro-1-nitrobenzene	1-Bromo-4-chloro-2-nitrobenzene	5-Bromo-2-chloronitrobenzene
CAS Number	89465-97-4[3][4]	41513-04-6[5]	16588-24-2[6][7][8][9]
Molecular Formula	C ₆ H ₃ BrClNO ₂ [3][8]	C ₆ H ₃ BrClNO ₂ [5]	C ₆ H ₃ BrClNO ₂ [7]
Molecular Weight	236.45 g/mol [3][8]	236.45 g/mol [5]	236.45 g/mol [7]
Appearance	White to light yellow crystal or crystalline powder[1]	---	White to Light yellow powder to crystal[6][8]
Melting Point	~59-62 °C[1]	67-70 °C (lit.)[5]	70.0 to 74.0 °C[6]
Boiling Point	~290 °C[1]	---	---
Density	---	2.048 g/mL at 25 °C (lit.)[5]	2.035 g/cm ³ (at 16 °C) [7]
Solubility	Slightly soluble in water; soluble in ethanol, ether, and other non-polar solvents.[1]	---	---
IUPAC Name	4-bromo-2-chloro-1-nitrobenzene[3]	1-bromo-4-chloro-2-nitrobenzene	4-bromo-1-chloro-2-nitrobenzene
Synonyms	4-Bromo-2-chloronitrobenzene[3]	2-Bromo-5-chloronitrobenzene[10]	5-Bromo-2-chloronitrobenzene[6][8]

Spectral Data

Detailed spectral data is crucial for the identification and characterization of **4-Bromo-2-chloro-1-nitrobenzene**. While specific spectra for this isomer are not widely published, analytical data including NMR, HPLC, LC-MS, and UPLC are available from suppliers.[4] For the related isomer, 1-Bromo-4-chloro-2-nitrobenzene, NMR, FTIR, and Raman spectra are publicly available.[10]

Reactivity and Chemical Behavior

The chemical behavior of **4-Bromo-2-chloro-1-nitrobenzene** is largely dictated by the electron-withdrawing nature of the nitro group. This feature makes the benzene ring susceptible to nucleophilic aromatic substitution (S_NAr), a reaction not typically seen in unsubstituted chlorobenzene.^[11]

In S_NAr reactions, a strong nucleophile attacks the carbon atom bearing a leaving group (in this case, a halogen). The presence of the nitro group, particularly at the ortho or para position to the halogen, stabilizes the negatively charged intermediate (Meisenheimer complex) through resonance, thus facilitating the substitution.^{[12][13]} In the case of 2-Bromo-1-chloro-4-nitrobenzene reacting with a nucleophile like sodium ethoxide, the resonance structures favor the formation of a carbocation at the chlorine-attached carbon, making the chloride the more probable leaving group.^{[12][13]}

Caption: Nucleophilic Aromatic Substitution (S_NAr) Pathway.

Applications in Drug Development

4-Bromo-2-chloro-1-nitrobenzene and its isomers are valuable intermediates in the synthesis of pharmaceuticals, agrochemicals, and dyes.^{[1][2]} A notable application is its role as a key intermediate in the production of Vismodegib.^[2] Vismodegib is a hedgehog pathway inhibitor used in targeted cancer therapies.^[2] The purity and consistency of **4-Bromo-2-chloro-1-nitrobenzene** are critical for the successful synthesis and efficacy of the final drug product.^[2]

Experimental Protocols

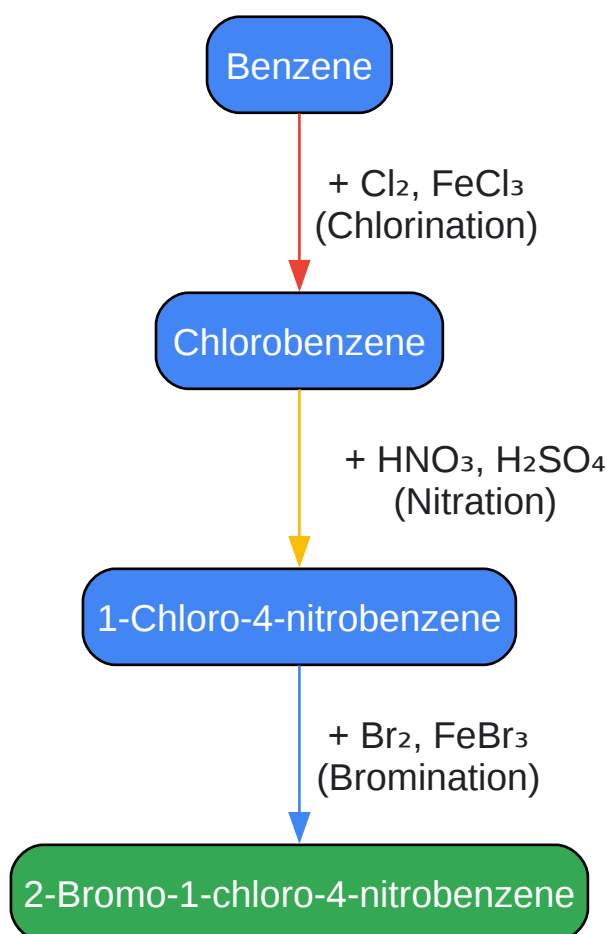
A. Synthesis of 2-Bromo-1-chloro-4-nitrobenzene from Benzene

This synthesis involves a three-step electrophilic aromatic substitution sequence. The order of reactions is crucial to ensure the correct regiochemistry of the final product.^[14]

- Chlorination of Benzene: Benzene is treated with chlorine gas (Cl₂) in the presence of a Lewis acid catalyst, such as iron(III) chloride (FeCl₃), to produce chlorobenzene.^[14]
- Nitration of Chlorobenzene: The resulting chlorobenzene is nitrated using a mixture of concentrated nitric acid (HNO₃) and sulfuric acid (H₂SO₄). The chloro group is an ortho-,

para-director, leading to a mixture of 2-nitrochlorobenzene and 4-nitrochlorobenzene, with the 4-isomer being the major product.[11][14] The isomers are then separated.

- Bromination of 1-chloro-4-nitrobenzene: The separated 1-chloro-4-nitrobenzene is brominated using bromine (Br_2) and a Lewis acid catalyst. The chloro group directs ortho to itself, and the nitro group directs meta. This directs the incoming bromine electrophile to the desired position, yielding 2-bromo-1-chloro-4-nitrobenzene.[14]



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Caption: Synthesis workflow from Benzene.

B. Purification Protocols

The crude product from the synthesis typically requires purification to remove unreacted starting materials and isomeric byproducts.[15]

- Recrystallization:
 - Solvent Selection: Test various solvents (e.g., ethanol, methanol, isopropanol) or solvent mixtures to find one that dissolves the compound well at high temperatures but poorly at low temperatures.[\[15\]](#)
 - Procedure: Dissolve the crude solid in a minimum amount of the hot solvent. Allow the solution to cool slowly to form crystals. The impurities will remain in the mother liquor. Filter the pure crystals and wash with a small amount of cold solvent.[\[15\]](#)
- Column Chromatography:
 - Stationary Phase: Silica gel is commonly used.[\[15\]](#)
 - Mobile Phase (Eluent): Determine an appropriate solvent system (e.g., a mixture of hexane and ethyl acetate) using Thin Layer Chromatography (TLC) to achieve good separation.[\[15\]](#)
 - Procedure: Pack a column with a slurry of silica gel in the eluent. Dissolve the crude product in a minimal amount of eluent and load it onto the column. Pass the eluent through the column, collecting fractions. Analyze the fractions by TLC to identify and combine those containing the pure product.[\[15\]](#)

C. Analytical Protocols

High-Performance Liquid Chromatography (HPLC) is a suitable method for analyzing the purity of **4-Bromo-2-chloro-1-nitrobenzene** and related compounds.

- Method: A reverse-phase (RP) HPLC method can be employed.[\[16\]](#)
- Column: A C18 or similar non-polar stationary phase column (e.g., Newcrom R1) can be used.[\[16\]](#)
- Mobile Phase: A typical mobile phase would consist of a mixture of acetonitrile and water, with a small amount of acid (e.g., phosphoric acid or formic acid for MS compatibility) to improve peak shape.[\[16\]](#)

- Detection: UV detection at a wavelength where the compound has significant absorbance (e.g., 313 nm) is appropriate.[7]

Safety and Handling

4-Bromo-2-chloro-1-nitrobenzene is considered a hazardous chemical and requires careful handling.

- Hazards: It is harmful if swallowed, in contact with skin, or if inhaled. It causes skin, eye, and respiratory system irritation.[1][17][18]
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection (safety glasses with side-shields).[1][5][19] Use a respirator if dust is formed or if ventilation is inadequate.[19]
- Handling: Use only in a well-ventilated area or a laboratory fume hood.[17][19] Avoid contact with skin, eyes, and clothing. Avoid formation of dust and aerosols. Wash hands thoroughly after handling.[17][19]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[17][20] Keep away from heat sources and incompatible materials like oxidizing agents.[20]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[1][17] If on skin, wash with plenty of soap and water.[17] If inhaled, move the person to fresh air.[17] If swallowed, rinse mouth and seek medical attention.[17]

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